Comparative Guide: Crystal Structure Analysis of 4-Bromo-1H-indazol-5-amine Complexes

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1H-Indazol-5-amine, 4-bromo-*
Cat. No.:	*B12327780*

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Executive Summary & Strategic Importance

The 4-bromo-1H-indazol-5-amine scaffold represents a "privileged structure" in modern kinase inhibitor design (e.g., targeting ALK, ROS1, or TRK pathways). While the indazole core provides the hydrogen-bonding motif necessary for the ATP-binding pocket, the 4-bromo substituent and 5-amine group introduce critical vectors for supramolecular assembly and potency optimization.

This guide objectively compares the structural behavior of this specific scaffold against non-halogenated and fluoro-analogs. We focus on the competition between Hydrogen Bonding (HB) and Halogen Bonding (XB) in solid-state formation—a critical factor for solubility, bioavailability, and protein-ligand affinity.

Structural Mechanics: The "Sigma-Hole" vs. H-Bonding

In crystal engineering, 4-bromo-1H-indazol-5-amine is unique because it possesses two competing directional forces. Understanding these allows you to predict stability and solubility profiles.

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The Interaction Hierarchy

The crystal lattice is governed by an interaction hierarchy. Unlike the 4-fluoro analog (where the fluorine acts largely as an H-bond acceptor or steric blocker), the 4-bromo variant exhibits a distinct sigma-hole (

-hole)—a region of positive electrostatic potential on the extension of the C-Br bond.

Feature	4-Bromo-1H-indazol-5-amine	4-Fluoro Analog	4-H (Unsubstituted)
Primary Synthon	N-H...N (Indazole Dimer)	N-H...N (Indazole Dimer)	N-H...N (Indazole Dimer)
Secondary Synthon	C-Br...N / C-Br...O (Halogen Bond)	Weak C-F...H	C-H...pi (Weak)
Lattice Stability	High (Directional XB + HB)	Medium (Packing efficiency)	Low (Non-directional)
Solubility Risk	High (Strong lattice energy)	Medium	Low

Tautomeric Preferences (1H vs. 2H)

Indazoles exist in annular tautomerism.[1] For the 4-bromo-5-amine derivative, the 1H-tautomer is thermodynamically preferred in the solid state.

- Mechanism: The 4-bromo group exerts steric pressure on the N1/N2 region, but the electronic donation from the 5-amine stabilizes the benzenoid ring, reinforcing the 1H form.
- Observation: In co-crystals with carboxylic acids, proton transfer typically occurs at N2, confirming the basicity hierarchy influenced by the amine.

Visualization of Interaction Pathways

The following diagram illustrates the competitive interaction landscape during the crystallization of 4-bromo-1H-indazol-5-amine complexes.

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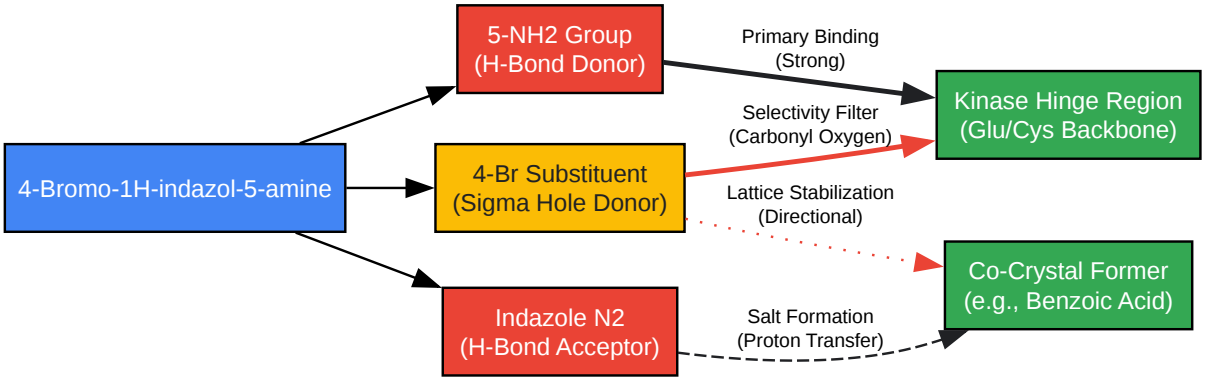

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Caption: Interaction map showing how the 4-Br sigma hole acts as a secondary "anchor" in both drug targets and co-crystal lattices, distinct from the primary amine H-bonds.

Experimental Protocols

To obtain high-quality single crystals of this scaffold (specifically co-crystals or salts), standard evaporation often yields solvates or oils due to the conformational flexibility of the amine. I recommend a Solvent Layering (Liquid Diffusion) approach.

Protocol A: Growth of 4-Bromo-1H-indazol-5-amine Co-Crystals

Objective: Stabilize the amine moiety via co-crystallization with a carboxylic acid (e.g., fumaric acid).

- Preparation of Solution A (The Base):
  - Dissolve 0.1 mmol of 4-bromo-1H-indazol-5-amine in 2 mL of Methanol (MeOH).
  - Note: Sonicate for 5 mins. The 4-Br group reduces solubility compared to the non-halogenated analog.
- Preparation of Solution B (The Co-former):
  - Dissolve 0.1 mmol of Fumaric Acid in 2 mL of Ethanol (EtOH).

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- Layering (The Critical Step):
  - In a narrow NMR tube or crystallization vial, place Solution B at the bottom.
  - Carefully add a buffer layer of 0.5 mL pure 1:1 MeOH:EtOH solvent.
  - Gently pipette Solution A on top. Do not mix.
- Incubation:
  - Seal with Parafilm (poke 1 small hole for slow evaporation).
  - Store at 4°C in a vibration-free environment.
  - Timeline: Crystals suitable for XRD (0.2 mm) typically appear in 5–7 days.

Protocol B: Data Collection & Refinement (SC-XRD)

Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo-K(\alpha) or Cu-K(\alpha)).

- Temperature: Maintain 100 K. Reason: Bromine atoms have high thermal motion; room temperature data will result in "smeared" electron density and high R-factors.
- Absorption Correction:Mandatory. The Linear Absorption Coefficient ((\mu)) for Br is high. Use numerical absorption correction (face-indexing) rather than simple multi-scan (SADABS) if crystal morphology is defined.
- Disorder Handling: The 5-amine group often shows rotational disorder. If hydrogen atoms cannot be located in difference Fourier maps, constrain them using a riding model (AFIX 137 for NH3+ or AFIX 43 for NH2).

Comparative Data Analysis

When analyzing the structure, compare your unit cell parameters against these representative ranges for indazole derivatives to validate your phase.

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Parameter	4-Bromo-1H-indazol-5-amine (Complex)	4-Fluoro Analog	Interpretation
Space Group	Often P2(1)/c or P-1	Often P2(1)/c	Centrosymmetric packing is preferred to maximize dipole cancellation.
C-X Bond Length	1.89 – 1.91 Å (C-Br)	1.35 – 1.37 Å (C-F)	The long C-Br bond projects the sigma hole further, enabling interaction with carbonyls 3.0–3.4 Å away.
Packing Fraction	High (~72-75%)	Medium (~68-70%)	Br fills void space efficiently; F is too small, often leading to solvates.
Intermolecular Distance	Br...N / Br...O < 3.4 Å	F...H > 2.6 Å	Critical Check: If Br...Acceptor distance is < sum of van der Waals radii, you have a Halogen Bond.

Logic of the Workflow

The following Graphviz diagram outlines the decision-making process for solving these specific structures, addressing common pitfalls like twinning or disorder associated with the heavy Bromine atom.

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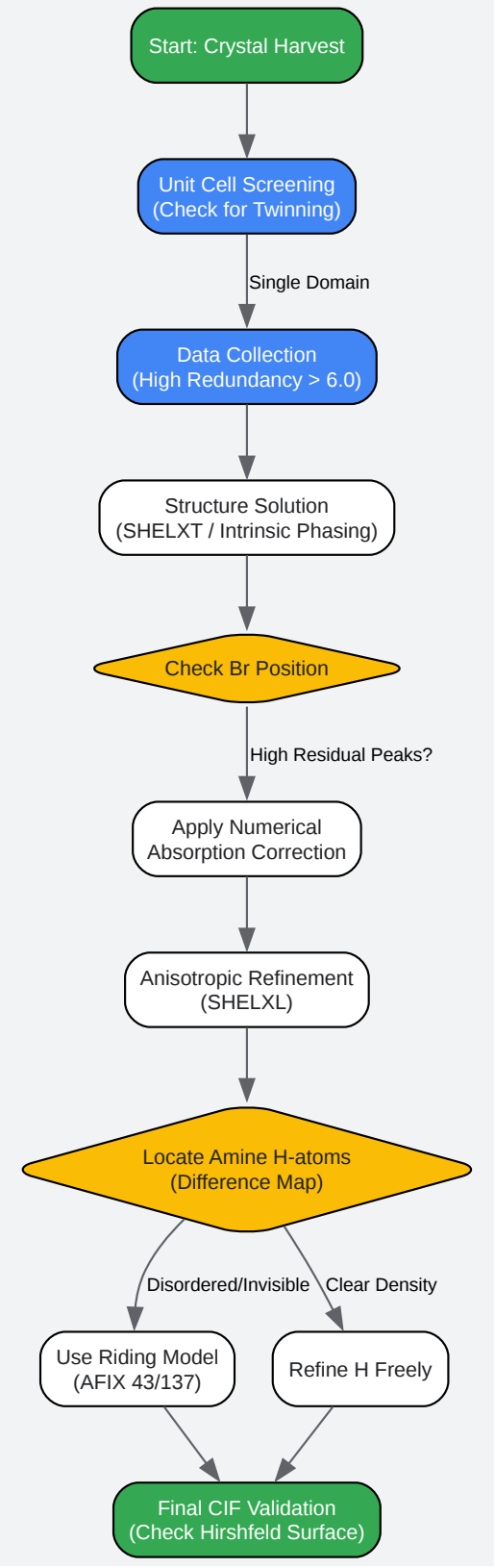

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Caption: Crystallographic workflow emphasizing absorption correction and Hydrogen location, critical for heavy-atom amine structures.

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